

An In-depth Technical Guide to the Cis-Trans Isomerism of Siduron

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Compound of Interest

Compound Name: *trans*-Siduron

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Abstract

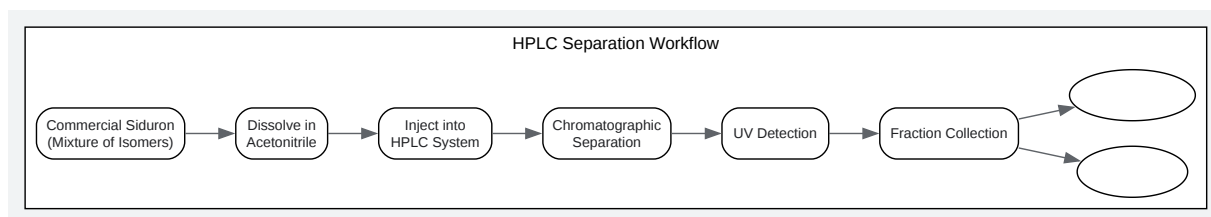
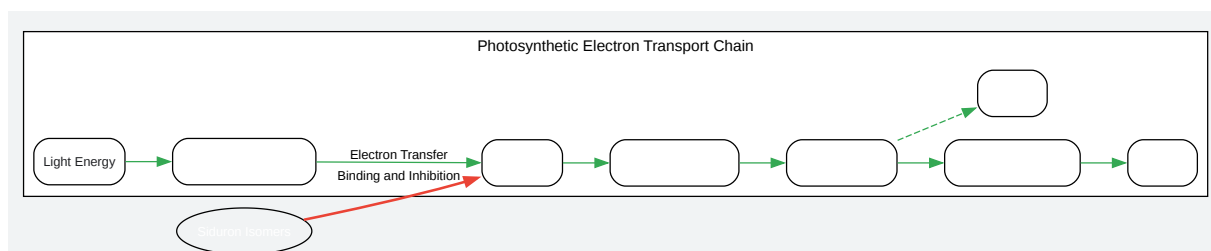
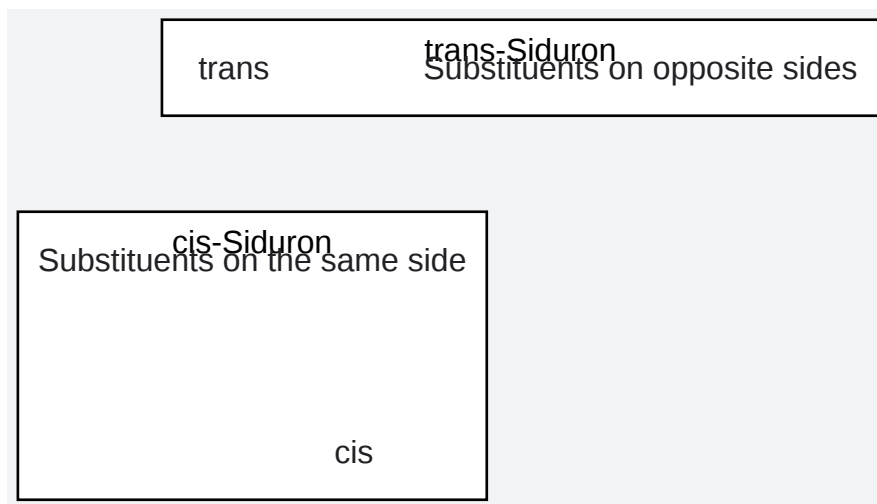
Siduron, a selective pre-emergence herbicide, is chemically identified as 1-(2-methylcyclohexyl)-3-phenylurea. Its molecular structure, specifically the substituted cyclohexyl ring, gives rise to cis-trans stereoisomerism. Commercial formulations of Siduron typically consist of a mixture of these isomers. This technical guide provides a comprehensive overview of the principles of cis-trans isomerism as applied to Siduron, its mechanism of action as a photosynthetic inhibitor, and detailed, albeit hypothetical, experimental protocols for the separation and characterization of its isomers. Due to a lack of specific experimental data in the public domain for the individual isomers of Siduron, this guide leverages established principles of stereochemistry and analytical chemistry to provide a foundational understanding and a practical framework for future research.

Introduction to Siduron and its Isomerism

Siduron is a member of the phenylurea class of herbicides, utilized for the control of grass weeds in turfgrass. Its efficacy is attributed to its role as an inhibitor of photosynthetic electron transport at photosystem II (PSII).

The core of Siduron's stereochemistry lies in the disubstituted cyclohexane ring. The two substituents on the ring—the methyl group at position 2 and the phenylurea group at position 1—can be oriented either on the same side (cis) or on opposite sides (trans) of the ring's plane.

This results in two distinct diastereomers: cis-1-(2-methylcyclohexyl)-3-phenylurea and trans-1-(2-methylcyclohexyl)-3-phenylurea.



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com